

safety, handling, and MSDS for 4-(Hydroxymethyl)pyridin-2(1H)-one

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(Hydroxymethyl)pyridin-2(1H)-one

Cat. No.: B144497

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In-Depth Technical Guide: 4-(Hydroxymethyl)pyridin-2(1H)-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **4-(Hydroxymethyl)pyridin-2(1H)-one**. The content is structured to meet the needs of laboratory and drug development professionals, with a focus on data presentation, experimental context, and clear safety protocols.

Introduction

4-(Hydroxymethyl)pyridin-2(1H)-one is a heterocyclic organic compound. Pyridin-2(1H)-one and its derivatives are recognized as important scaffolds in medicinal chemistry. They are being investigated for a variety of therapeutic applications, including as potential non-nucleoside reverse transcriptase inhibitors (NNRTIs) for the treatment of HIV.[1][2] This guide will detail the essential safety and handling information for this compound to ensure its proper use in a research and development setting.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-(Hydroxymethyl)pyridin-2(1H)-one** is provided in the table below.

Property	Value	Reference(s)
CAS Number	127838-58-8	[3][4]
Molecular Formula	C ₆ H ₇ NO ₂	[3]
Molecular Weight	125.13 g/mol	[4]
Appearance	Solid	[4]
Boiling Point	428°C at 760 mmHg	[3][4]
Flash Point	212.668°C	[3]
Density	1.225 g/cm ³	[3]
Storage Temperature	Room Temperature	[3][4]
Solubility	No data available	
LogP	-0.13280	[3]

Safety and Hazard Information


The following sections detail the known hazards and safety precautions for **4-(Hydroxymethyl)pyridin-2(1H)-one** based on available Material Safety Data Sheets.

GHS Classification

The Globally Harmonized System (GHS) classification for this compound is summarized below.

Classification	Code	Description	Reference(s)
Acute toxicity, oral	H302	Harmful if swallowed	[4]
Skin corrosion/irritation	H315	Causes skin irritation	[4]
Serious eye damage/eye irritation	H319	Causes serious eye irritation	[4]
Specific target organ toxicity, single exposure	H335	May cause respiratory irritation	[4]

GHS Pictogram:

 alt text

[4]

Signal Word: Warning[4]

Hazard and Precautionary Statements

Hazard Statements:

- H302: Harmful if swallowed.[4]
- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[4]
- P264: Wash skin thoroughly after handling.[4]

- P270: Do not eat, drink or smoke when using this product.[4]
- P271: Use only outdoors or in a well-ventilated area.[4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[4]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- P330: Rinse mouth.[4]
- P362+P364: Take off contaminated clothing and wash it before reuse.[4]
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.[4]
- P405: Store locked up.[4]
- P501: Dispose of contents/container to an approved waste disposal plant.[4]

Personal Protective Equipment (PPE)

Appropriate PPE should be worn at all times when handling **4-(Hydroxymethyl)pyridin-2(1H)-one**.

PPE	Specification	Reference(s)
Eye/Face Protection	Safety glasses with side-shields or goggles.	[5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat.	[5]
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if ventilation is inadequate or for emergency situations.	[6][7]

First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

Exposure Route	First Aid Measures	Reference(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician.	[8][9]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Call a physician if irritation persists.	[8][9]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Call a physician.	[8][9]
Ingestion	Do NOT induce vomiting. Wash out mouth with water if the person is conscious. Call a physician.	[8][9]

Firefighting and Accidental Release Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or appropriate foam.[8][10]
- Specific Hazards: Emits toxic fumes under fire conditions.[8]
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective clothing.[8][10]
- Accidental Release: Evacuate the area. Wear appropriate PPE, including respiratory protection. Avoid dust formation. Sweep up the material and place it in a suitable, closed

container for disposal. Ventilate the area and wash the spill site after material pickup is complete.^{[5][8]}

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Use only in a well-ventilated area. Wash hands thoroughly after handling.^{[11][12]}
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[6][11]} Keep away from incompatible materials such as strong oxidizing agents.

Toxicological Information

While specific quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **4-(Hydroxymethyl)pyridin-2(1H)-one** are not readily available in the public domain, the GHS hazard classifications indicate the following potential health effects:

- Acute Oral Toxicity: Harmful if swallowed.^[4]
- Skin Irritation: Causes skin irritation upon contact.^[4]
- Eye Irritation: Causes serious eye irritation.^[4]
- Respiratory Irritation: May cause irritation to the respiratory tract upon inhalation of dust.^[4]

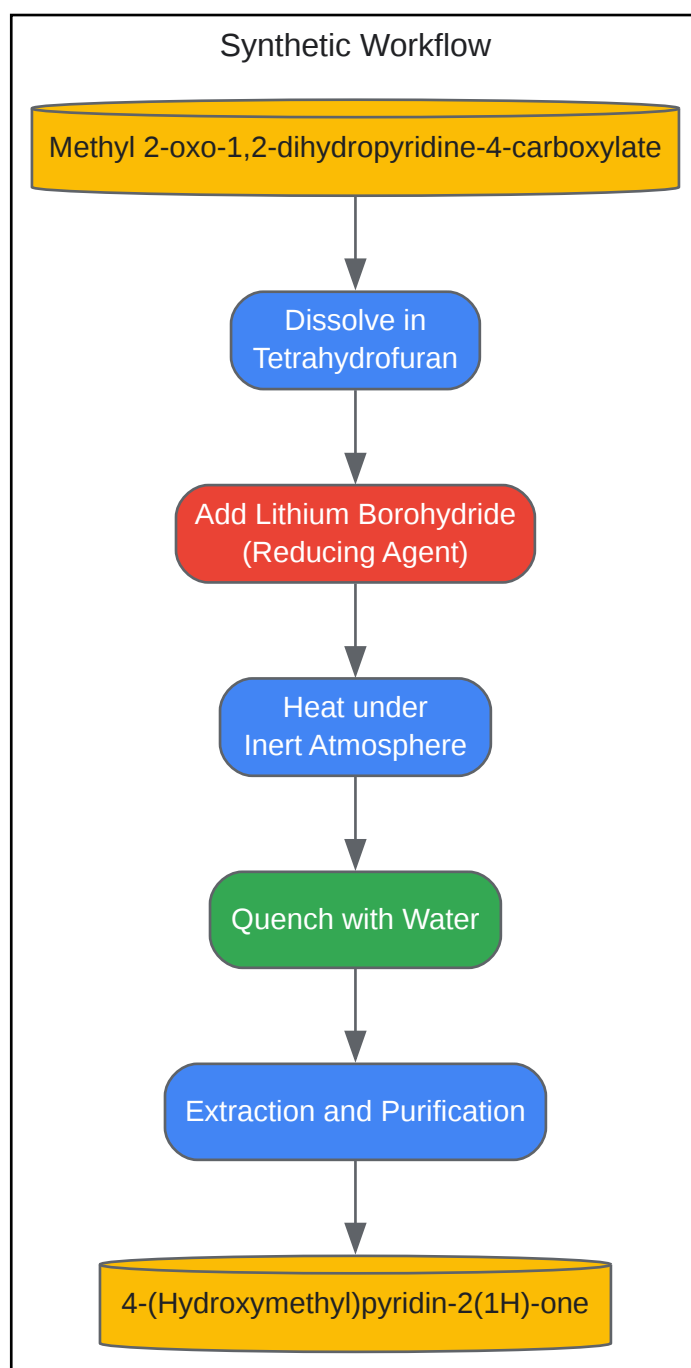
Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **4-(Hydroxymethyl)pyridin-2(1H)-one** is not extensively published, a general synthetic route involves the reduction of methyl 2-oxo-1,2-dihydropyridine-4-carboxylate.^[3]

General Synthetic Protocol:

- Reaction Setup: In a round-bottom flask, dissolve methyl 2-oxo-1,2-dihydropyridine-4-carboxylate in a suitable solvent such as tetrahydrofuran.
- Reduction: Add a reducing agent, such as lithium borohydride, to the solution.

- **Reaction Conditions:** Heat the reaction mixture under an inert atmosphere (e.g., nitrogen or argon) for several hours.
- **Quenching and Workup:** After the reaction is complete, cool the mixture and quench it with water or a mild acid.
- **Extraction and Purification:** Extract the product with an appropriate organic solvent. The combined organic layers are then dried and concentrated. The crude product can be purified using techniques such as column chromatography or recrystallization.

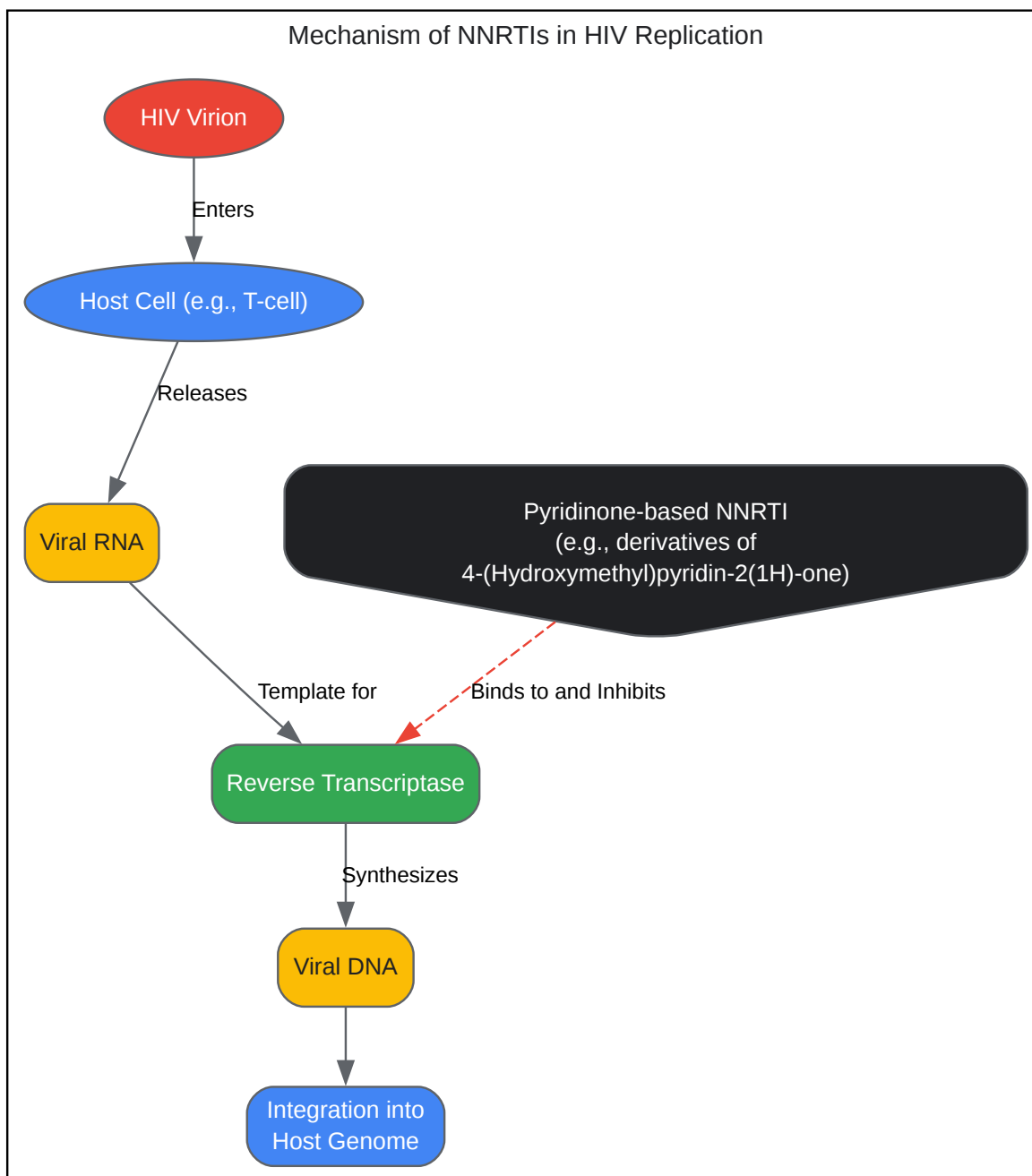


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Caption: A general workflow for the synthesis of **4-(Hydroxymethyl)pyridin-2(1H)-one**.

Biological Context and Potential Applications

Pyridin-2(1H)-one derivatives are of significant interest in drug discovery. One of the notable areas of research is their potential as non-nucleoside reverse transcriptase inhibitors (NNRTIs) for HIV.[1][2] NNRTIs are a class of antiretroviral drugs that bind to and inhibit the activity of reverse transcriptase, an essential enzyme for the replication of HIV.

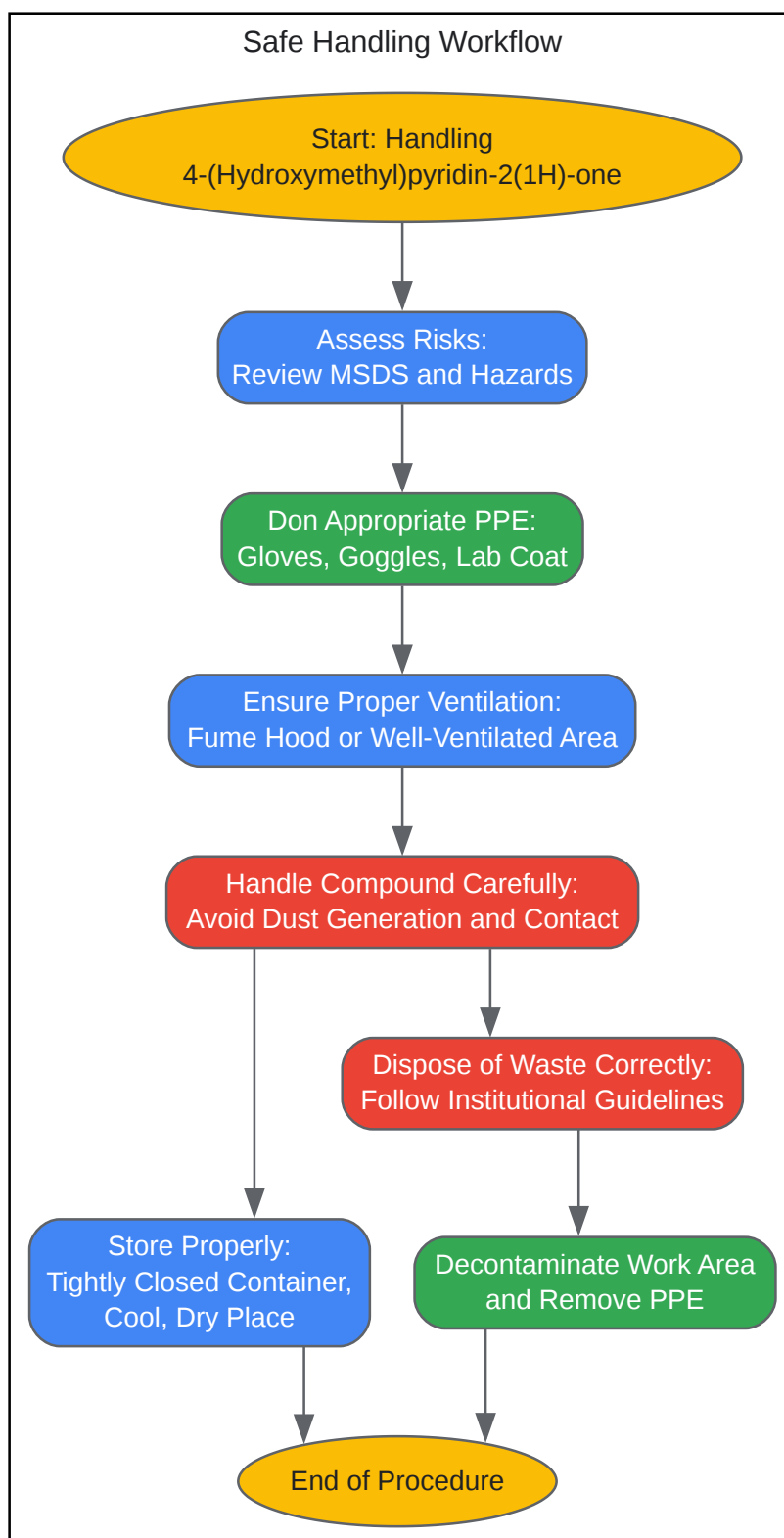


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Caption: Simplified diagram of NNRTI action in the HIV life cycle.

Safe Handling Workflow

The following diagram outlines a logical workflow for the safe handling of **4-(Hydroxymethyl)pyridin-2(1H)-one** in a laboratory setting.



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Caption: Logical workflow for the safe handling of **4-(Hydroxymethyl)pyridin-2(1H)-one**.

Conclusion

4-(Hydroxymethyl)pyridin-2(1H)-one is a compound with potential applications in drug discovery that requires careful handling due to its associated hazards. This guide has summarized the key safety, handling, and property information to aid researchers in its safe and effective use. Adherence to the outlined safety protocols, including the use of appropriate personal protective equipment and proper handling and storage procedures, is essential to minimize risks in a laboratory setting.

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- To cite this document: BenchChem. [safety, handling, and MSDS for 4-(Hydroxymethyl)pyridin-2(1H)-one]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b144497#safety-handling-and-msds-for-4-hydroxymethyl-pyridin-2-1h-one]

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